

(S)-1-Benzylpyrrolidin-3-ol boiling point

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Compound of Interest

Compound Name: (S)-1-Benzylpyrrolidin-3-ol

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An In-depth Technical Guide to the Physicochemical Properties of **(S)-1-Benzylpyrrolidin-3-ol**

Introduction

(S)-1-Benzylpyrrolidin-3-ol, a chiral pyrrolidine derivative, is a significant building block in synthetic organic chemistry. Its structural motif is found in various biologically active compounds and pharmaceuticals. A thorough understanding of its physicochemical properties, particularly its boiling point, is crucial for its purification, handling, and application in complex synthetic pathways. This guide provides a comprehensive overview of the boiling point and other key physical characteristics of **(S)-1-Benzylpyrrolidin-3-ol**, complete with experimental protocols for its determination.

Data Presentation: Physicochemical Properties

The quantitative physical and chemical properties of **(S)-1-Benzylpyrrolidin-3-ol** are summarized in the table below for easy reference and comparison.

Property	Value
Boiling Point (bp)	115 °C at 0.8 mmHg[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₁₅ NO[1][3][4][6]
Molecular Weight	177.24 g/mol [1][3][4]
Density	1.07 g/mL at 25 °C[1][2][3][4][5]
Refractive Index (n ₂₀ /D)	1.548[1][2][3][4][5]
Flash Point	>110 °C (>230 °F)[2][5][7]
Optical Activity ([α] ₂₄ /D)	-3.7° (c=5 in methanol)[3][4][5]
CAS Number	101385-90-4[1][3][4]
Appearance	Clear light yellow to pale brown liquid[5][8][6]

Experimental Protocols: Boiling Point Determination under Reduced Pressure

The literature value for the boiling point of **(S)-1-Benzylpyrrolidin-3-ol** is reported at reduced pressure (115 °C at 0.8 mmHg), indicating that the compound is susceptible to decomposition at its atmospheric boiling point. Therefore, vacuum distillation is the appropriate method for its purification and boiling point determination.

Objective: To determine the boiling point of **(S)-1-Benzylpyrrolidin-3-ol** using a micro-distillation apparatus under reduced pressure.

Apparatus:

- Round-bottom flask (10 mL or 25 mL)
- Hickman distillation head
- Water-cooled condenser
- Thermometer or thermocouple

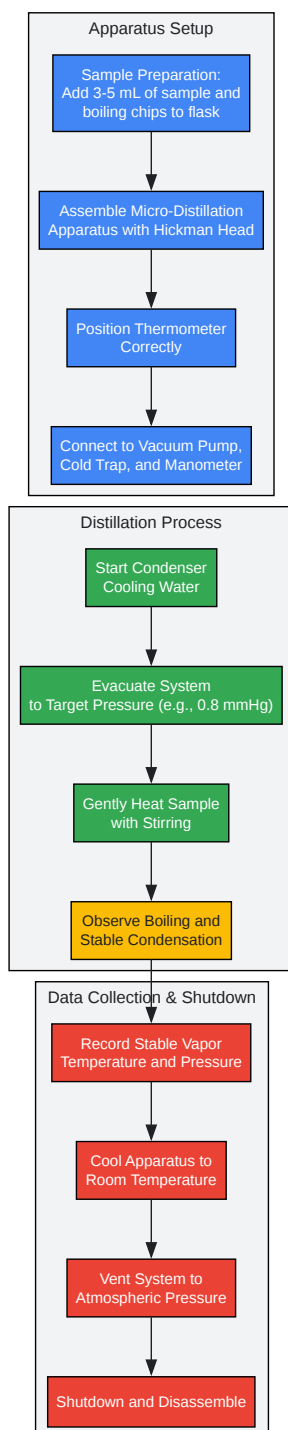
- Vacuum pump
- Manometer
- Heating mantle with a magnetic stirrer
- Boiling chips or magnetic stir bar
- Clamps and stands
- Cold trap (recommended)

Procedure:

- Sample Preparation: Place approximately 3-5 mL of **(S)-1-Benzylpyrrolidin-3-ol** into the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Apparatus Assembly:
 - Assemble the micro-distillation apparatus as illustrated in the workflow diagram below. Ensure all glass joints are properly greased and sealed to maintain a vacuum.
 - Position the thermometer bulb so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures an accurate reading of the vapor temperature as it enters the condenser.
 - Connect the distillation apparatus to a vacuum pump via a cold trap. The cold trap is essential to protect the pump from corrosive vapors.
 - Incorporate a manometer into the system between the cold trap and the pump to monitor the pressure accurately.
- Distillation Process:
 - Turn on the cooling water to the condenser.
 - Begin stirring the sample if using a magnetic stirrer.

- Gradually evacuate the system using the vacuum pump to the desired pressure (e.g., 0.8 mmHg).
- Once the pressure is stable, begin to gently heat the sample in the round-bottom flask using the heating mantle.
- Increase the temperature slowly until the liquid begins to boil and a ring of refluxing condensate is observed rising towards the distillation head.
- Data Collection:
 - Record the temperature at which the vapor temperature stabilizes while the distillate is consistently collecting in the Hickman head. This stable temperature is the boiling point at the recorded pressure.[9]
 - It is crucial to monitor both the temperature and the pressure throughout the distillation, as fluctuations in pressure will affect the boiling point.
- Shutdown:
 - Once the distillation is complete or the desired amount of distillate is collected, remove the heating mantle and allow the apparatus to cool to room temperature.
 - Slowly and carefully vent the system to atmospheric pressure before turning off the vacuum pump.
 - Disassemble the apparatus and collect the purified distillate.

Mandatory Visualization



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Caption: Workflow for Boiling Point Determination Under Reduced Pressure.

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